

Personal protective equipment for handling Fenirofibrate-d6

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Compound of Interest

Compound Name: Fenirofibrate-d6

Cat. No.: B563676

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Essential Safety and Handling Guide for Fenofibrate-d6

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Fenofibrate-d6 in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Classification

Fenofibrate-d6 is a deuterated analog of Fenofibrate. While specific data for the deuterated form may be limited, the safety precautions are based on the known hazards of Fenofibrate.

- GHS Hazard Pictograms:
 - GHS07 (Harmful)[1]
 - GHS08 (Health Hazard)[2]
- Signal Word: Warning[1][3] or Danger[2]
- Hazard Statements:
 - H302: Harmful if swallowed.[1]

- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H373: May cause damage to organs (liver) through prolonged or repeated exposure if swallowed.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H413: May cause long lasting harmful effects to aquatic life.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling Fenofibrate-d6 to prevent exposure.

PPE Category	Specification
Eye Protection	Chemical safety goggles or glasses with side shields (compliant with OSHA 29 CFR 1910.133 or European Standard EN166). A face shield may be required for larger quantities. [3] [4] [5]
Hand Protection	Nitrile or powder-free latex gloves. Double gloving is recommended. [5] Contaminated gloves should be replaced immediately. [5]
Body Protection	A lab coat or long-sleeved clothing is required. [3] For larger spills, protective shoe covers and head covering may be necessary. [5]
Respiratory Protection	For dust-generating activities, a NIOSH/MSHA or European Standard EN 149 approved respirator or a dust mask should be used. [2] [4] [5]

Operational Plan: Step-by-Step Handling Procedures

Adherence to these procedures will ensure the safe handling of Fenofibrate-d6 from receipt to disposal.

- Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[2]
- Verify that an emergency eyewash station and safety shower are readily accessible.[2][6]
- Assemble all necessary PPE before handling the compound.
- Handling:
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[5]
 - Do not eat, drink, or smoke in the handling area.[1][2]
 - Use dry, clean-up procedures and avoid generating dust.[5]
 - Keep the container tightly closed when not in use.[1][2]
- Storage:
 - Store in the original, tightly sealed container in a dry, well-ventilated place at room temperature.[1][2]
 - Protect from sunlight and sources of ignition.[2]
 - Store away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[2]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Emergency Situation	First Aid and Response Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. [4][6] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[6]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected area with soap and plenty of water for at least 15 minutes.[4][6] Seek medical attention if irritation persists.[4]
Inhalation	Move the person to fresh air.[1][4] If breathing is difficult or stops, provide artificial respiration.[4] Keep the person warm and at rest.[5] Seek immediate medical attention.[6]
Ingestion	Rinse mouth with water.[1][4] Do NOT induce vomiting.[2][6] Never give anything by mouth to an unconscious person.[6] Call a poison control center or doctor immediately for treatment advice.[1][7]
Minor Spill	Ventilate the area.[2] Wear appropriate PPE.[5] Use dry clean-up procedures; vacuum or sweep up the material and place it in a suitable, closed container for disposal.[5][6] Avoid generating dust.[5][6]
Major Spill	Evacuate unnecessary personnel.[2] Alert emergency responders.[5] Wear a self-contained breathing apparatus and full protective gear.[6] Contain the spill and prevent entry into sewers and public waters.[2] Clean up as with a minor spill.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[1]
- Do not allow the substance to enter drains or waterways.[5]
- Consult with a licensed professional waste disposal service to dispose of this material.

Experimental Workflow and Safety Protocols

The following diagram illustrates the logical workflow for safely handling Fenofibrate-d6.

Caption: Workflow for the safe handling of Fenofibrate-d6.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. moehs.com [moehs.com]
- 3. fishersci.nl [fishersci.nl]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 7. Fenofibrate: MedlinePlus Drug Information [medlineplus.gov]
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